

Personal protective equipment for handling Undecylenoyl glycine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Undecylenoyl glycine

Cat. No.: B1589814

[Get Quote](#)

Essential Safety and Handling Guide for Undecylenoyl Glycine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Undecylenoyl glycine**. The following procedures for operations and disposal are designed to ensure a safe laboratory environment.

Quantitative Safety and Physical Data

For quick reference, the following table summarizes key quantitative data for **Undecylenoyl glycine**.

Property	Value
GHS Hazard Statements	H318: Causes serious eye damage. H412: Harmful to aquatic life with long lasting effects. [1] [2]
Appearance	White to pinkish beige solid powder or flakes. [1] [3] [4]
NFPA Ratings	Health: 1, Flammability: 1, Reactivity: 0. [5]
Occupational Exposure Limits	No data available. [1] [5]

Operational Plan: Safe Handling Protocol

Adherence to the following step-by-step protocol is mandatory when handling **Undecylenoyl glycine** to minimize exposure and ensure safety.

Pre-Handling Preparations

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **Undecylenoyl glycine**.
- Engineering Controls: Ensure work is conducted in a well-ventilated area. A properly operating chemical fume hood is recommended, especially when generating dust or aerosols.^[6]
- Emergency Equipment: Confirm that a fully functional eyewash station and safety shower are immediately accessible.^[6]
- Gather PPE: Assemble all required Personal Protective Equipment as detailed in the table below.

Required Personal Protective Equipment (PPE)

Based on the potential hazards of **Undecylenoyl glycine**, the following PPE is required at all times.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical splash goggles or a face shield.[5][6]	Protects against splashes that can cause serious eye damage.[1][2][7]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber, PVC).[4][6]	Prevents skin contact, which can cause irritation.[5][8] Gloves must be inspected before use and removed carefully to avoid skin contact with the outer surface.[5]
Body Protection	A chemical-resistant lab coat or apron worn over long pants and closed-toe shoes.[6][9]	Protects skin from accidental contamination.[10] Contaminated clothing should be removed immediately.[5]
Respiratory Protection	A NIOSH-approved respirator is necessary if dust or aerosols are generated or if ventilation is inadequate.[5][6][8]	Prevents inhalation of dust which may cause respiratory irritation.[8]

Handling and Storage

- Dispensing: Handle **Undecylenoyl glycine** carefully to avoid generating dust.[1][5]
- Avoid Contact: Prevent all contact with eyes, skin, and clothing.[1][3][4]
- Hygiene: Wash hands thoroughly after handling the substance.[3] Eating, drinking, and smoking are strictly prohibited in the handling area.[3]
- Storage: Keep the container tightly closed and store it in a dry, cool, and well-ventilated place, protected from direct sunlight.[3][5]

Disposal Plan

Proper disposal of **Undecylenoyl glycine** and associated waste is critical to prevent environmental harm and ensure regulatory compliance.

Waste Segregation and Collection

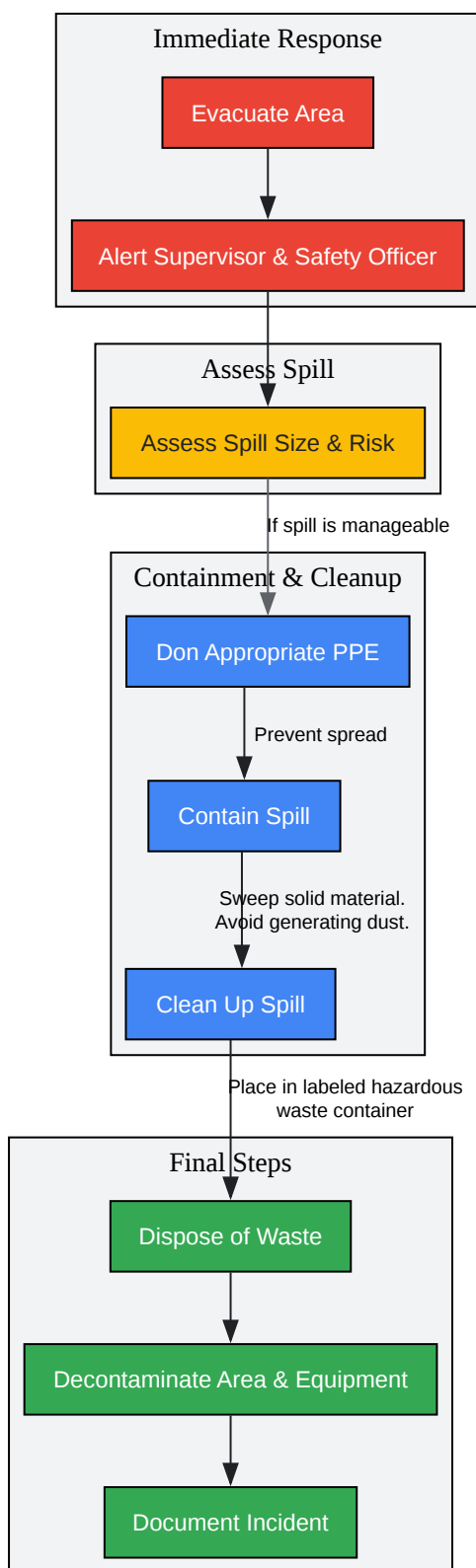
- Designated Containers: Collect all **Undecylenoyl glycine** waste, including empty containers and contaminated materials (e.g., gloves, paper towels), in a designated and clearly labeled hazardous waste container.[6]
- Container Type: Use a suitable, closed container for disposal.[5] Empty containers may retain product residue and can be hazardous.[3][4]

Disposal Method

- Licensed Contractor: Arrange for disposal through a licensed professional waste disposal service.[4][5]
- Regulatory Compliance: All disposal activities must be conducted in accordance with applicable local, regional, and national environmental regulations.[1][5] Do not allow the product to enter drains or sewers.[5][11]

Emergency Workflow: Accidental Spill Response

The following diagram outlines the procedural steps for responding to an accidental spill of **Undecylenoyl glycine**.



[Click to download full resolution via product page](#)

Caption: Workflow for handling an accidental chemical spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. UNDECYLENOYL GLYCINE - Safety Data Sheet [chemicalbook.com]
- 2. Undecylenoyl Glycine | C13H23NO3 | CID 10037355 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. UNDECYLENOYL GLYCINE - Ataman Kimya [atamanchemicals.com]
- 4. biohope.com.cn [biohope.com.cn]
- 5. cdn.cmer.com [cdn.cmer.com]
- 6. benchchem.com [benchchem.com]
- 7. makingcosmetics.com [makingcosmetics.com]
- 8. makingcosmetics.com [makingcosmetics.com]
- 9. wm.edu [wm.edu]
- 10. nanoamor.com [nanoamor.com]
- 11. geneseo.edu [geneseo.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling Undecylenoyl glycine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1589814#personal-protective-equipment-for-handling-undecylenoyl-glycine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com